

An In-depth Technical Guide to Dicyclopropyl Ketone

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Compound of Interest

Compound Name: *Dicyclopropyl ketone*

CAS No.: 1121-37-5

Cat. No.: B103985

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dicyclopropyl ketone**, a versatile chemical intermediate. It covers its nomenclature, chemical identifiers, and physicochemical properties, and details a common synthetic protocol. This document is intended to be a valuable resource for professionals in research and development.

Chemical Synonyms and Identifiers

Dicyclopropyl ketone is known by several names in chemical literature and databases. A comprehensive list of its synonyms and identifiers is provided below for clear and unambiguous reference.

Table 1: Synonyms for **Dicyclopropyl Ketone**

Synonym	Source
Dicyclopropylmethanone	[1][2][3][4][5][6]
Cyclopropyl ketone	[1][2][3][4][7][8]
Methanone, dicyclopropyl-	[1][3][4][6][7][8]
Dicyclopropylketone	[7][9][10]
BicyclopropylKetone	[10]
NSC 49148	[1][2][3][6][8]
Dicyclopropyl methyl ketone	[3]
Dicyclopropylmethyloxime	[3][9][10]
Cyclopropylketone (6Cl,7Cl,8Cl)	[8]

Table 2: Chemical Identifiers for **Dicyclopropyl Ketone**

Identifier Type	Identifier	Source
CAS Number	1121-37-5	[1][3][7][9][10]
PubChem CID	70721	[3][7]
IUPAC Name	dicyclopropylmethanone	[4][7]
Molecular Formula	C ₇ H ₁₀ O	[1][7][9][10]
Molecular Weight	110.15 g/mol	[2][7]
SMILES	<chem>C1CC1C(=O)C2CC2</chem>	[1][7][11][12]
InChI	InChI=1S/C7H10O/c8-7(5-1-2-5)6-3-4-6/h5-6H,1-4H2	[1][7][10][12]
InChIKey	BIPUHAHGLJKIPK-UHFFFAOYSA-N	[1][7][10][11][12]
EINECS Number	214-331-5	[3][6][9]
BRN	774172	[9][10]
RTECS Number	Not Available	
DSSTox SID	DTXSID70149910	[6]
FDA UNII	FGQ92KB360	[10]

Physicochemical Properties

The physical and chemical properties of **dicyclopropyl ketone** are crucial for its handling, storage, and application in chemical synthesis.

Table 3: Physicochemical Data of **Dicyclopropyl Ketone**

Property	Value	Source
Appearance	Clear colorless to yellowish liquid	[3][9][10]
Melting Point	44.0-44.5 °C	[9][10]
Boiling Point	160-162 °C (lit.)	[9][10][13]
Density	0.977 g/mL at 25 °C (lit.)	[9][10][13]
Refractive Index (n _{20/D})	1.467 (lit.)	[9][10][13]
Flash Point	103 °F (39.4 °C)	[6][9][10][14]
Water Solubility	Soluble	[3][9][10]
Vapor Pressure	2.32 mmHg at 25°C	[9]
XLogP3	0.9	[3][6][12]
Topological Polar Surface Area	17.1 Å ²	[3][6]
Rotatable Bond Count	2	[3][6]
Heavy Atom Count	8	[3][6]
Complexity	106	[3][6]

Experimental Protocol: Synthesis of Dicyclopropyl Ketone

A common method for the preparation of **dicyclopropyl ketone** involves an intramolecular cyclization reaction. The following protocol is based on a literature procedure.[10][13]

Objective: To synthesize **dicyclopropyl ketone** from 1,7-dichloro-4-heptanone.

Materials:

- 1,7-dichloro-4-heptanone (0.9 mole, 165g)
- 20% Sodium hydroxide (NaOH) solution (600 mL)

- Potassium carbonate (K_2CO_3), anhydrous
- Diethyl ether

Equipment:

- 1-liter three-necked flask
- Reflux condenser
- Mechanical stirrer (e.g., Hershberg stirrer)
- Heating mantle
- Steam distillation apparatus
- Separatory funnel
- Rotary evaporator

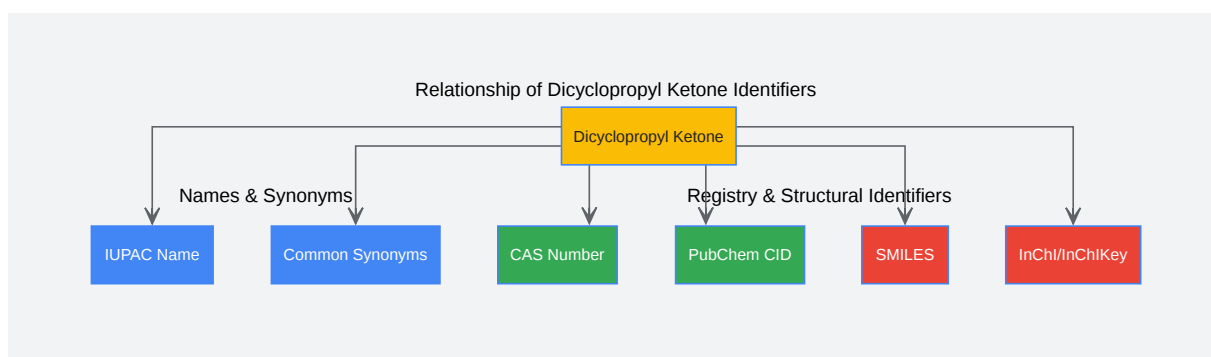
Procedure:

- To a 1-liter three-necked flask equipped with a reflux condenser and a mechanical stirrer, add 600 mL of a 20% sodium hydroxide solution and 165 g (0.9 mole) of 1,7-dichloro-4-heptanone.[\[10\]](#)
- With vigorous stirring, heat the mixture to reflux and maintain reflux for 30 minutes.[\[10\]](#)
- After the reflux period, arrange the apparatus for steam distillation.[\[10\]](#)
- Steam distill the mixture until the characteristic odor of **dicyclopropyl ketone** is no longer detectable in the distillate.[\[10\]](#)
- Saturate the collected distillate with anhydrous potassium carbonate. This will help in separating the organic layer.[\[10\]](#)
- Transfer the mixture to a separatory funnel and separate the upper organic layer.[\[10\]](#)
- Extract the aqueous layer once with diethyl ether to recover any dissolved product.[\[10\]](#)

- Combine the initial organic layer with the ether extract and dry the combined organic phase over anhydrous potassium carbonate.[10]
- Filter to remove the drying agent.
- Remove the diethyl ether using a rotary evaporator.
- Distill the remaining residue under reduced pressure to obtain pure **dicyclopropyl ketone**. The expected boiling point is 69 °C at 20 mmHg.[10] The yield is approximately 69 g (70%). [10]

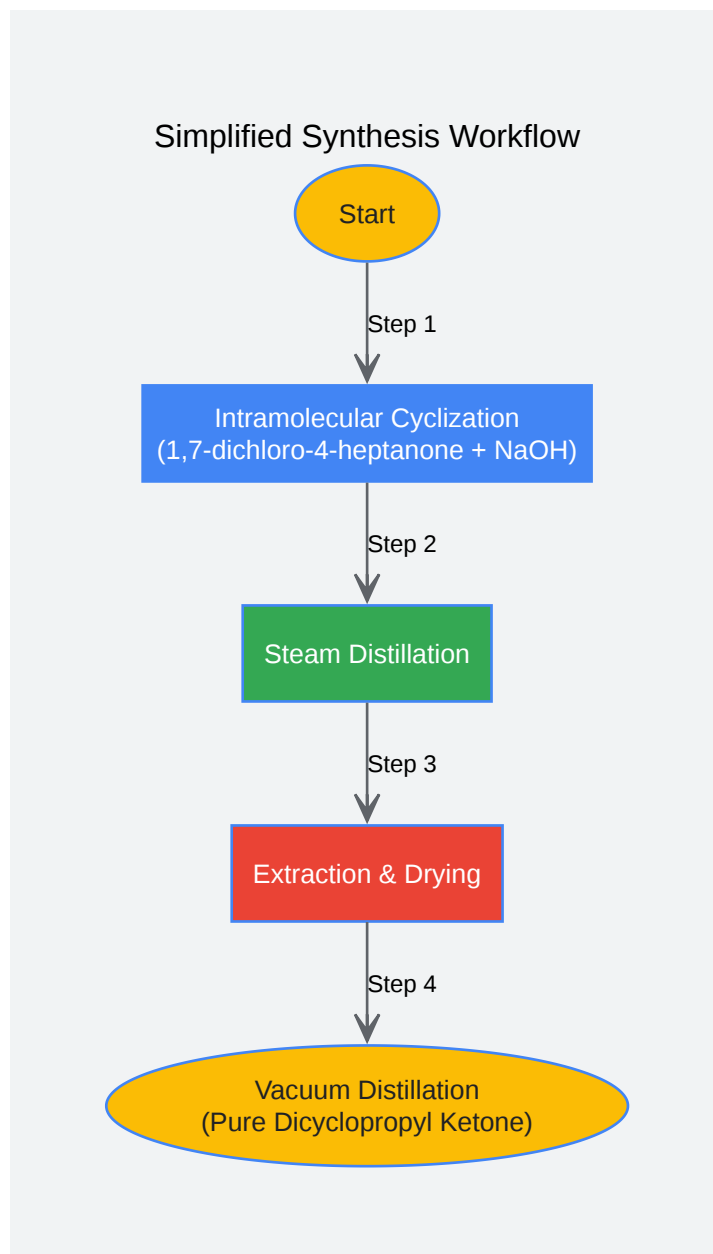
Logical Workflow and Relationships

The following diagrams illustrate the relationships between the different identifiers for **dicyclopropyl ketone** and a simplified workflow for its synthesis.



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Caption: Interconnectivity of various chemical identifiers for **dicyclopropyl ketone**.



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Caption: A high-level overview of the synthesis process for **dicyclopropyl ketone**.

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- [To cite this document: BenchChem. \[An In-depth Technical Guide to Dicyclopropyl Ketone\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b103985/docs#an-in-depth-technical-guide-to-dicyclopropyl-ketone\]](#)

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